

Handling and storage procedures for 3-Methylamino-3-hydroxymethyloxetane

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Compound of Interest

Compound Name: 3-Methylamino-3-hydroxymethyloxetane

Cat. No.: B1473353

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An Application Note and Protocol for the Safe Handling and Storage of **3-Methylamino-3-hydroxymethyloxetane**

Abstract

This document provides a comprehensive guide to the safe handling, storage, and disposal of **3-Methylamino-3-hydroxymethyloxetane**. As the oxetane motif is increasingly utilized in drug discovery and medicinal chemistry programs to enhance physicochemical properties such as aqueous solubility and metabolic stability, it is imperative that researchers handle these strained heterocyclic systems with a thorough understanding of their potential hazards and stability limitations.[1][2][3] This guide outlines essential protocols based on data from closely related structural analogs and established laboratory safety principles to ensure personnel safety and maintain the chemical integrity of the compound.

Compound Identification and Physicochemical Properties

3-Methylamino-3-hydroxymethyloxetane is a functionalized four-membered heterocyclic compound. The strained oxetane ring imparts unique conformational and electronic properties, making it a valuable building block in modern medicinal chemistry.[2][4] However, this ring strain also renders it more reactive than larger ring systems, particularly under acidic conditions.[5]

Property	Value	Source
IUPAC Name	[3-(methylamino)-3-oxetanyl]methanol	
CAS Number	1416323-17-5	
Molecular Formula	C ₅ H ₁₁ NO ₂	
Molecular Weight	117.15 g/mol	
Appearance	Inferred to be a liquid or low-melting solid	Inferred from analogs[6][7]
Storage Temperature	Recommended -20°C	Inferred from analogs[6]
InChI Key	SLRFRPGGJXJWPX-UHFFFAOYSA-N	

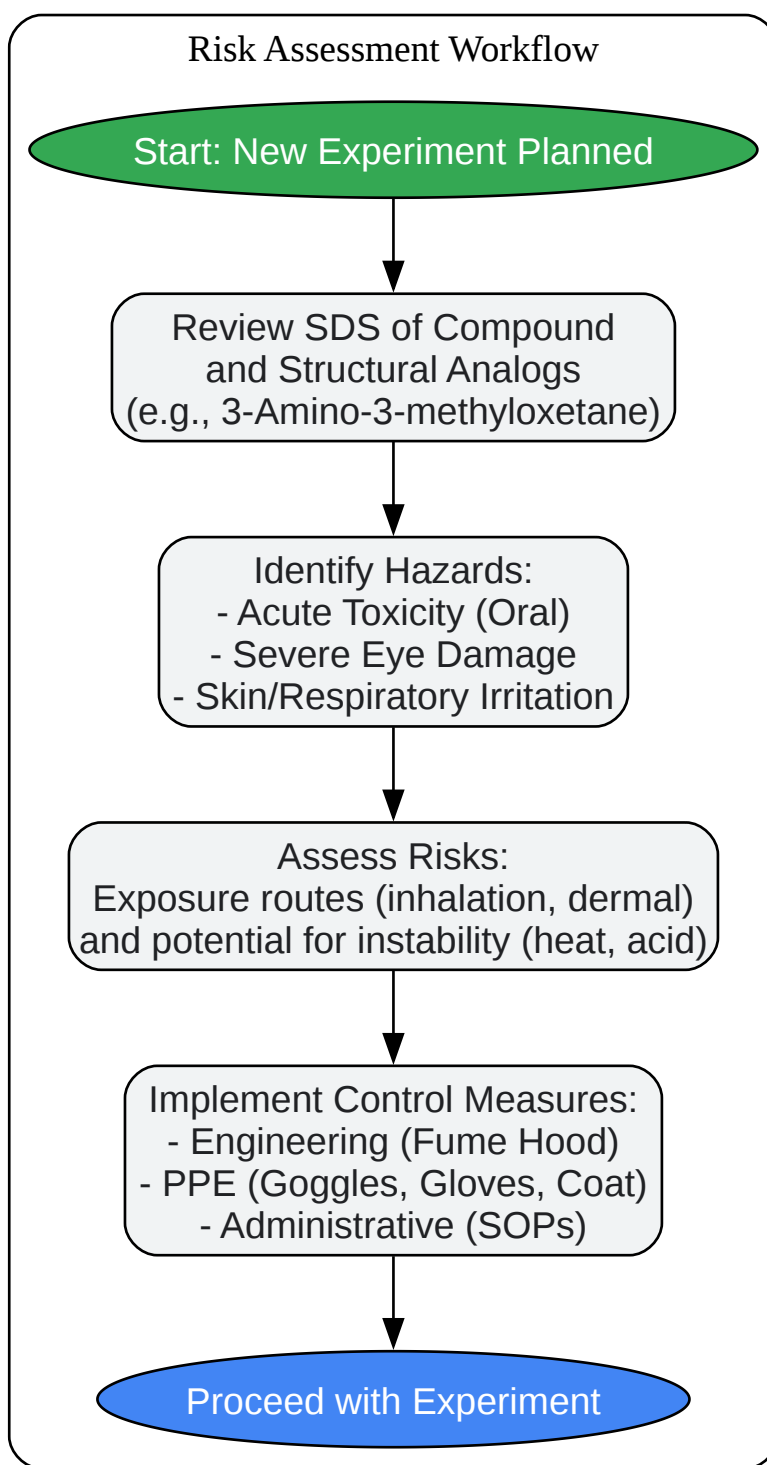
Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **3-Methylamino-3-hydroxymethyloxetane** is not readily available, data from structurally similar compounds, such as 3-Amino-3-methyloxetane, indicate significant potential hazards.[6] The primary risks are associated with its basic amino group and the strained oxetane ring.

Anticipated GHS Hazard Classifications (based on analogs):

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[6][8]
- Skin Irritation (Category 2): Causes skin irritation.[6][8]
- Serious Eye Damage (Category 1): Causes serious eye damage.[6][9]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[6][8]

The causality for these hazards stems from the nucleophilic and basic nature of the secondary amine and the potential for the strained ring to undergo reactions, particularly with biological macromolecules. A thorough risk assessment is mandatory before any handling.[10]



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Caption: Risk Assessment Workflow

Safe Handling Protocols

Adherence to strict handling protocols is crucial to minimize exposure and prevent accidents.
[11] All operations should be performed within a certified chemical fume hood.

Required Personal Protective Equipment (PPE)

Appropriate PPE serves as the primary barrier against chemical exposure.[10][11]

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[12]
- Hand Protection: Use chemical-resistant nitrile gloves. Inspect gloves before use and change them immediately if contamination occurs.[13]
- Skin and Body Protection: Wear a full-length laboratory coat, closed at the front. Ensure closed-toe shoes are worn.[8][10]
- Respiratory Protection: All handling of the neat compound or its solutions should be performed in a chemical fume hood to prevent inhalation of vapors or aerosols.[8][10]

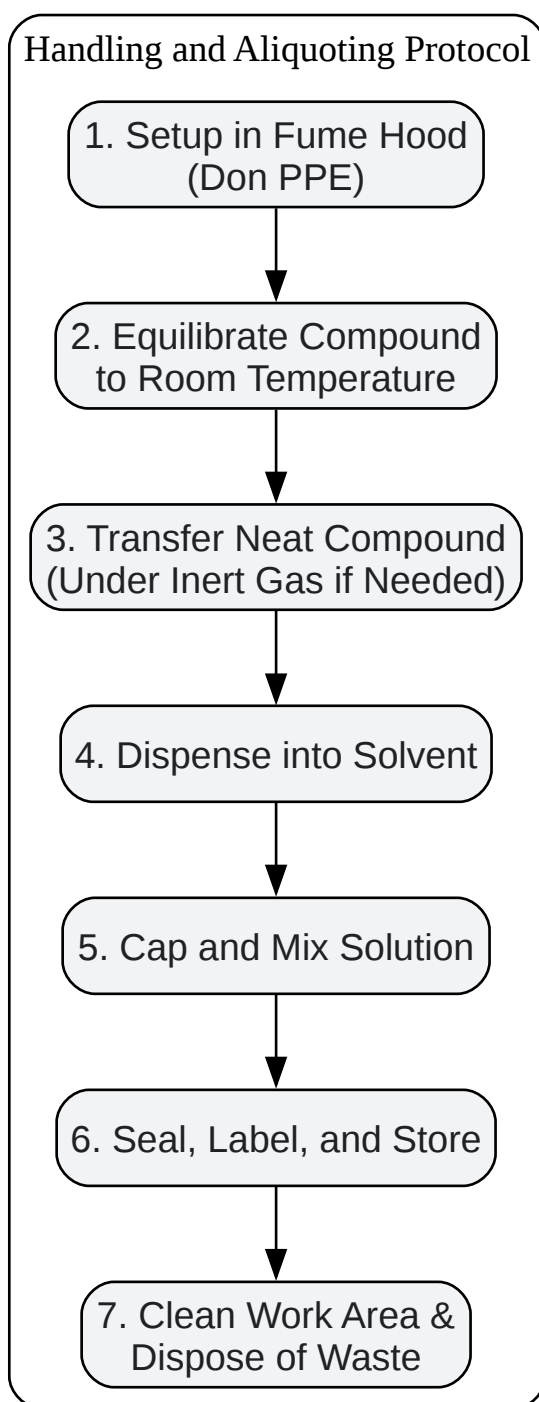
Experimental Handling and Aliquoting Procedure

This protocol outlines the steps for safely preparing a stock solution from the neat compound.

- Preparation: Before starting, ensure the chemical fume hood is operational and the sash is at the appropriate height. Assemble all necessary equipment (vials, syringes, solvent, waste container).[14]
- Equilibration: Remove the container of **3-Methylamino-3-hydroxymethyloxetane** from the -20°C freezer. Allow it to equilibrate to room temperature in a desiccator to prevent condensation of atmospheric moisture.
- Inert Atmosphere: If the compound is sensitive to air or moisture, perform all transfers under an inert atmosphere (e.g., nitrogen or argon).
- Transfer: Carefully uncap the vial inside the fume hood. Using a calibrated micropipette or syringe, withdraw the required amount of the compound.
- Dispensing: Dispense the compound directly into the vial containing the desired solvent. Ensure the tip of the pipette or syringe is below the surface of the solvent to minimize

splashing.

- **Mixing:** Cap the solution vial securely and mix gently by vortexing or inversion until the compound is fully dissolved.
- **Sealing and Labeling:** Seal the stock solution vial with a secure cap and wrap with parafilm for extra protection. Label the vial clearly with the compound name, concentration, solvent, date, and your initials.[\[11\]](#)[\[15\]](#)
- **Cleanup:** Decontaminate any surfaces and equipment that may have come into contact with the chemical. Dispose of all contaminated consumables (e.g., pipette tips, wipes) in the designated hazardous chemical waste container.[\[8\]](#)



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Caption: Handling and Aliquoting Protocol

Storage Procedures

Proper storage is essential for maintaining the compound's purity and preventing degradation. [16] Some oxetane derivatives have been shown to be unstable, isomerizing even at room temperature or upon slight heating. [17]

Recommended Storage Conditions

- Temperature: For long-term storage, the neat compound should be stored at -20°C. [6]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent potential oxidation or reaction with atmospheric CO₂.
- Light: Protect from light by storing in an amber vial or inside a dark cabinet. [7]
- Container: Use a tightly sealed container to prevent moisture ingress and solvent evaporation for solutions.

Incompatible Materials

To prevent hazardous reactions and degradation, store **3-Methylamino-3-hydroxymethyloxetane** away from:

- Strong Acids: The strained oxetane ring is susceptible to acid-catalyzed ring-opening. [5][18]
- Strong Oxidizing Agents: The amine and alcohol functional groups can be oxidized. [7][19]

Caption: Storage Logic Flow

Emergency Procedures

In the event of an emergency, prompt and correct action is critical. Ensure safety showers and eyewash stations are accessible. [8][11]

Spill Response

- Evacuate personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection if necessary.
- Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand). [8]

- Collect the absorbed material into a sealed container for hazardous waste disposal.
- Decontaminate the spill area with a suitable solvent (e.g., ethanol), followed by soap and water.[8]

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[8][12]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[13]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention, as severe eye damage is possible.[6][8]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8][13]

Waste Disposal

All waste materials containing **3-Methylamino-3-hydroxymethyloxetane** must be treated as hazardous chemical waste.

- Dispose of unused compound and contaminated materials in a designated, labeled, and sealed container.[15]
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.[11][12]

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